

Comparative Metabolomics Profiling: Cellular Responses to High vs. Low AMP Conditions

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Compound of Interest

Compound Name: Adenosine Monophosphate

Cat. No.: B159661

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A Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the metabolic profiles of cells under high versus low **adenosine monophosphate** (AMP) conditions. Fluctuations in the intracellular AMP:ATP ratio are a critical indicator of cellular energy status, with high AMP levels signaling energy stress. This triggers a cascade of metabolic reprogramming events, largely orchestrated by the AMP-activated protein kinase (AMPK), to restore energy homeostasis. Understanding these metabolic shifts is crucial for research in metabolic disorders, cancer biology, and drug development.

Metabolic Reprogramming in Response to High AMP

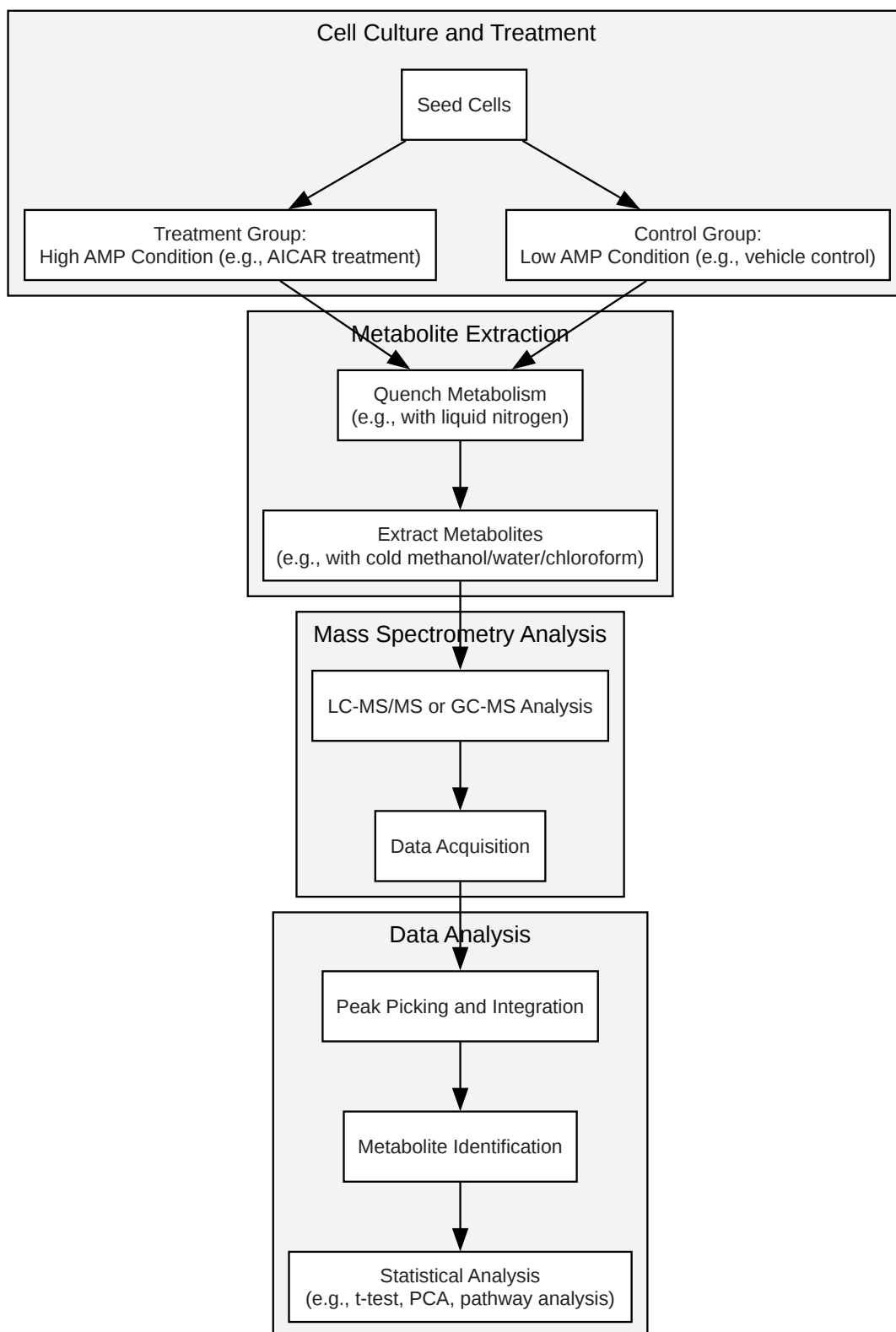
High AMP levels, indicative of a low energy state, activate AMPK. Activated AMPK initiates a global metabolic shift: it turns off ATP-consuming anabolic pathways while simultaneously activating ATP-producing catabolic pathways. This guide summarizes the key metabolic changes observed through comparative metabolomics studies.

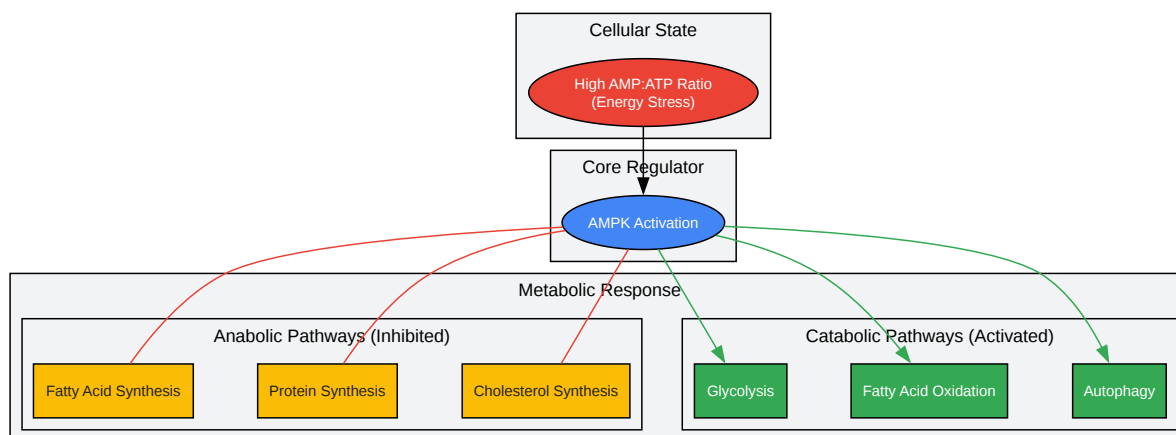
Key Metabolic Pathways Affected by High AMP/AMPK Activation

Metabolic Pathway	Effect of High AMP (AMPK Activation)	Key Metabolite Changes
Glycolysis	Stimulated to increase ATP production.	Increased levels of glucose-6-phosphate, fructose-1,6-bisphosphate, and lactate.
Pentose Phosphate Pathway (PPP)	Potentially modulated to balance NADPH production for antioxidant defense with the need for glycolytic flux.	Alterations in the levels of sedoheptulose-7-phosphate and other PPP intermediates.
TCA Cycle	Anaplerotic inputs may be favored to maintain cycle intermediates for biosynthesis and redox balance.	Changes in the levels of citrate, succinate, and malate.
Fatty Acid Oxidation	Stimulated to provide an alternative source of ATP.	Decreased levels of long-chain fatty acids and increased acylcarnitines.
Fatty Acid Synthesis	Inhibited to conserve energy.	Decreased levels of malonyl-CoA and other fatty acid synthesis intermediates.
Amino Acid Metabolism	Altered to support anaplerosis and energy production.	Changes in the levels of glutamate, aspartate, and alanine.

Experimental Workflow for Comparative Metabolomics

A typical workflow for a comparative metabolomics study of cells under high vs. low AMP conditions is outlined below. This can be achieved by treating cells with an AMPK activator like AICAR or by subjecting them to glucose deprivation to induce energy stress.





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